

Technical Guide: Abacavir-d4 for Research Applications

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Compound of Interest

Compound Name: Abacavir-d4

Cat. No.: B563923

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This technical guide provides essential information on **Abacavir-d4**, a deuterated analog of the antiretroviral drug Abacavir. It is intended for researchers, scientists, and drug development professionals utilizing **Abacavir-d4** as an internal standard in pharmacokinetic studies and other analytical applications.

Physicochemical Properties of Abacavir-d4

Abacavir-d4 is a stable isotope-labeled version of Abacavir, primarily used to enhance the accuracy of mass spectrometry and liquid chromatography analyses.^[1] The incorporation of four deuterium atoms allows for its use as an internal standard for the precise quantification of Abacavir in biological matrices.^{[1][2]}

Property	Value	References
Chemical Name	((1S, 4R)-4-(2-amino-6-((cyclopropyl-2, 2, 3, 3-d4)amino)-9H-purin-9-yl)cyclopent-2-en-1-yl)methanol	[1]
Synonyms	(1S,4R)-4-[2-Amino-6-(cyclopropylamino-d4)-9H-purin-9-yl]-2-cyclopentene-1-methanol, ABC-d4	[3]
CAS Number	1260619-56-4 and 1217731-56-0	[1][3]
Molecular Formula	C ₁₄ H ₁₄ D ₄ N ₆ O	[3]
Molecular Weight	290.36 g/mol	[3]

Note on CAS Numbers: Two distinct CAS numbers, 1260619-56-4 and 1217731-56-0, are assigned to **Abacavir-d4**. Researchers should be aware of both when sourcing this compound, as they appear to be used interchangeably by different suppliers for the same deuterated analog where the four hydrogens on the cyclopropyl ring are replaced by deuterium.

Experimental Protocol: Quantification of Abacavir in Human Plasma using LC-MS/MS

The following is a representative protocol for the quantification of Abacavir in human plasma using **Abacavir-d4** as an internal standard. This method is based on common practices in bioanalytical laboratories.

1. Preparation of Stock and Working Solutions:

- **Abacavir Stock Solution (1 mg/mL):** Accurately weigh and dissolve Abacavir in methanol.
- **Abacavir-d4 Internal Standard (IS) Stock Solution (1 mg/mL):** Accurately weigh and dissolve **Abacavir-d4** in methanol.

- Working Solutions: Prepare serial dilutions of the Abacavir stock solution in a mixture of water and methanol (1:1 v/v) to create calibration standards. Prepare a working solution of **Abacavir-d4** by diluting the stock solution in the same solvent system.

2. Sample Preparation (Liquid-Liquid Extraction):

- Pipette 100 µL of human plasma into a microcentrifuge tube.
- Add a specific volume of the **Abacavir-d4** internal standard working solution.
- Add a suitable organic extraction solvent (e.g., a mixture of ethyl acetate and dichloromethane).
- Vortex the mixture for approximately 30 seconds to ensure thorough mixing.
- Centrifuge the samples to separate the organic and aqueous layers.
- Carefully transfer the upper organic layer to a clean tube.
- Evaporate the organic solvent to dryness under a gentle stream of nitrogen at approximately 40°C.[\[4\]](#)
- Reconstitute the dried residue in the mobile phase for LC-MS/MS analysis.[\[4\]](#)

3. LC-MS/MS Instrumentation and Conditions:

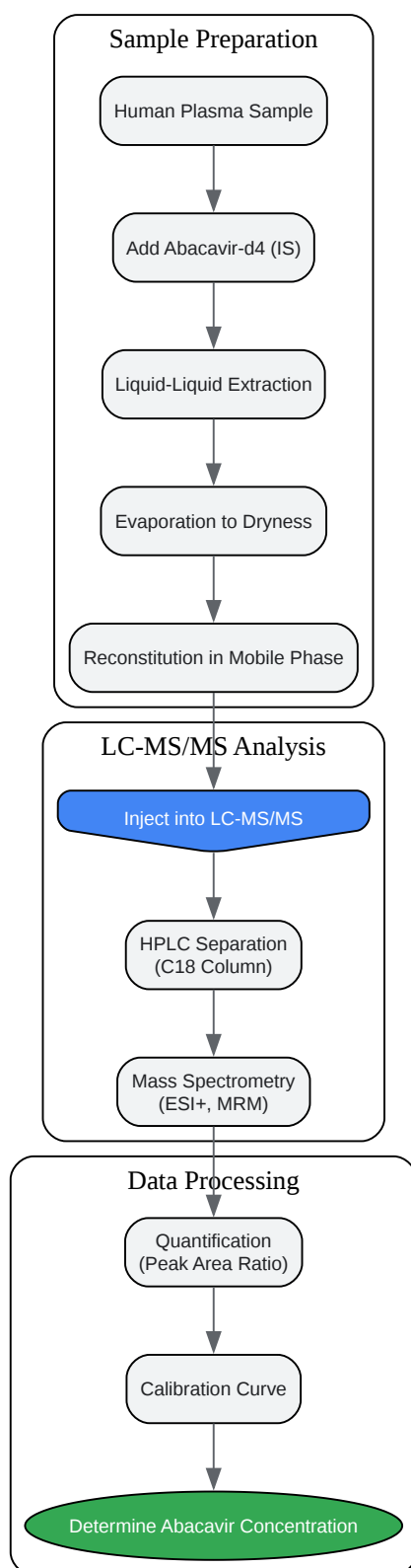
- Liquid Chromatography (LC) System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A C18 reverse-phase column (e.g., 50 mm x 4.6 mm, 5 µm particle size) is commonly used.[\[4\]](#)[\[5\]](#)
- Mobile Phase: An isocratic mobile phase consisting of a mixture of an aqueous buffer (e.g., 5mM formic acid or ammonium acetate) and an organic solvent (e.g., acetonitrile) is typical.[\[5\]](#)[\[6\]](#)
- Flow Rate: A flow rate of 0.2 mL/min is a common starting point.[\[6\]](#)

- Mass Spectrometer: A triple quadrupole mass spectrometer operating in positive electrospray ionization (ESI+) mode.
- Detection: Monitor the precursor-to-product ion transitions for both Abacavir and **Abacavir-d4** using Multiple Reaction Monitoring (MRM). A common transition for Abacavir is m/z 287.3 \rightarrow 191.2.[6]

4. Data Analysis:

- Construct a calibration curve by plotting the peak area ratio of Abacavir to **Abacavir-d4** against the concentration of the calibration standards.
- Determine the concentration of Abacavir in the plasma samples by interpolating their peak area ratios from the calibration curve.

Workflow and Pathway Diagrams



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Caption: Workflow for Abacavir quantification in plasma.

This guide provides a foundational understanding of the properties and analytical applications of **Abacavir-d4**. Researchers should validate all methods in their own laboratory settings to ensure accuracy and precision.

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